Introduction: Defining Isooctyl Phosphate and Its Industrial Relevance

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Compound of Interest

Compound Name:	*Phosphoric acid, isooctyl ester*
CAS No.:	*12645-53-3*
Cat. No.:	*B078576*

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The term "isooctyl phosphate" describes a class of organophosphorus compounds that, while specific in name, represents a variety of structures crucial to numerous industrial processes. Structurally, it can refer to mono-, di-, or tri-esters of phosphoric acid with an isooctyl alcohol. The complexity is compounded by the isomeric nature of the "isooctyl" group itself, which can be a linear chain or, more commonly, a branched 2-ethylhexyl structure.

Among these variants, di(2-ethylhexyl) phosphoric acid (D2EHPA or HDEHP) is the most commercially significant and extensively studied. Its amphiphilic nature, combining a polar acidic phosphate head with two bulky, non-polar alkyl chains, makes it an exceptionally versatile molecule. It is a cornerstone of hydrometallurgy, where it serves as a primary extractant for separating rare-earth elements, uranium, and various transition metals.[1][2][3] Beyond metal extraction, its applications extend to its use as a plasticizer, a component in lubricants, and a corrosion inhibitor.[4][5][6]

Understanding the solubility of D2EHPA in organic solvents is paramount for designing and optimizing these processes. The choice of solvent, or "diluent," directly impacts extraction efficiency, phase separation, and overall process economics. This guide provides a detailed examination of the principles governing D2EHPA's solubility, summarizes available data, and

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presents a robust methodology for its experimental determination, empowering researchers and process chemists to make informed, effective decisions.

Part 1: Physicochemical Properties and Molecular Interactions

The solubility behavior of D2EHPA is a direct consequence of its molecular structure and resulting physicochemical properties.

Key Physicochemical Data

A summary of essential properties for D2EHPA is provided below. These values are fundamental to understanding its behavior in different chemical environments.

Property	Value	Source(s)
Molecular Formula	C16H35O4P	[4][5]
Molar Mass	322.43 g/mol	[5][7]
Appearance	Colorless to light yellow, viscous liquid	[4][7]
Density	~0.975 g/cm³ (20°C)	[5]
Boiling Point	>200 °C (decomposes)	[4]
Melting Point	-50 to -60 °C	[4][5]
pKa	~1.47	[5]
Water Solubility	Very low / Insoluble	[4][5]

The Amphiphilic Nature of D2EHPA

D2EHPA's structure is fundamentally dichotomous. The phosphate group is highly polar and capable of acting as a hydrogen bond donor and acceptor. Conversely, the two 2-ethylhexyl chains are large, branched, and strongly non-polar (lipophilic). This dual character dictates its interactions with solvents.

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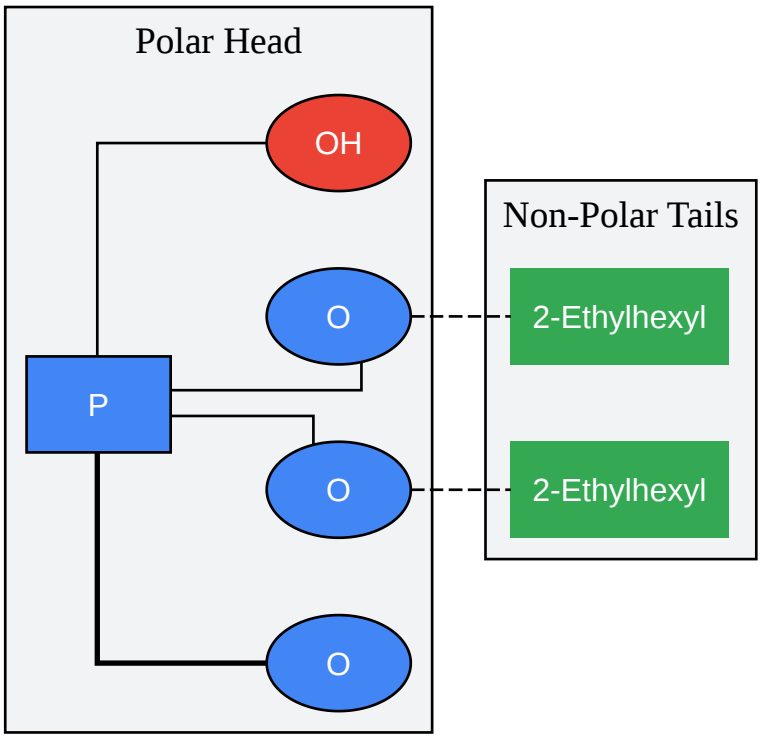

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Caption: Molecular structure of D2EHPA highlighting its polar phosphate head and non-polar alkyl tails.

Dimerization in Non-Polar Solvents

A critical aspect of D2EHPA's behavior in non-polar organic solvents is its tendency to form stable, hydrogen-bonded dimers.[3] This self-association effectively shields the polar phosphate groups from the non-polar environment, creating a larger, less polar aggregate. This dimerization is a key reason for its high solubility in aliphatic and aromatic hydrocarbons and influences its extraction mechanism.

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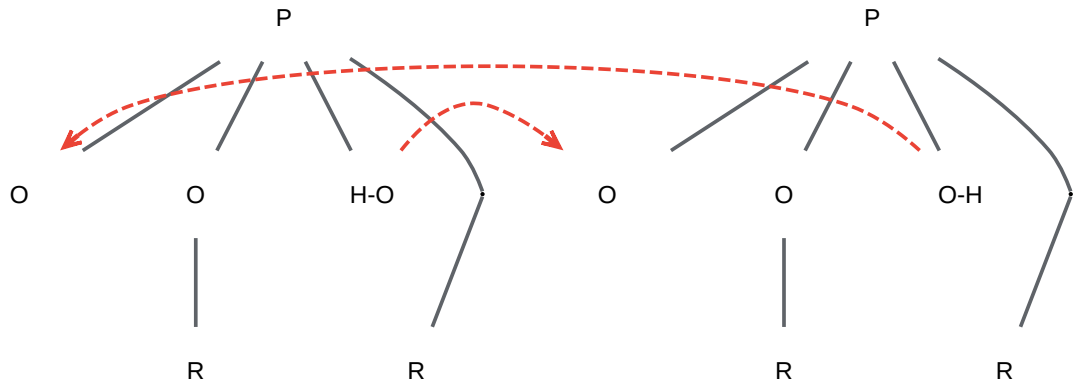

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Caption: Hydrogen-bonded dimer formation of D2EHPA in a non-polar solvent environment.

Part 2: Solubility Profile in Organic Solvents

The guiding principle for solubility is "like dissolves like."[8] Given D2EHPA's large non-polar component, it is readily soluble in a wide array of common organic solvents. However, the degree of solubility varies based on solvent polarity and hydrogen bonding capacity.

Qualitative and Predicted Solubility

While precise quantitative data across a broad spectrum of solvents is scarce in the literature, a robust qualitative and predictive profile can be constructed based on chemical principles and available data. D2EHPA is generally described as soluble in common organic solvents like kerosene, aliphatic and aromatic hydrocarbons.[2][4] Specific mentions include solubility in benzene, hexane, and 4-methyl-2-pentanone.[7][9]

The following table categorizes solvents and predicts their efficacy for dissolving D2EHPA.

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Solvent Class	Examples	Predicted Solubility	Rationale
Non-Polar Aliphatic	Hexane, Heptane, Kerosene	High	The non-polar alkyl chains of D2EHPA have strong van der Waals interactions with the solvent. Dimerization is favored.
Non-Polar Aromatic	Toluene, Xylene, Benzene	High	Similar to aliphatic solvents, with additional potential for pi-stacking interactions with the solvent's aromatic ring.
Polar Aprotic	Acetone, Methyl Ethyl Ketone (MEK), Tetrahydrofuran (THF)	High	The solvent's polar group can interact with the phosphate head, while its organic part solvates the alkyl tails. Lack of H-bond donation prevents competition with dimerization.
Chlorinated	Dichloromethane (DCM), Chloroform	High	These are effective at dissolving a wide range of organic compounds, including those with moderate polarity.

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Ethers	Diethyl Ether, Methyl tert-butyl ether (MTBE)	High	The ether oxygen can act as a hydrogen bond acceptor for the acidic proton of D2EHPA.
Esters	Ethyl Acetate, Butyl Acetate	High	The ester group provides polarity to interact with the phosphate head, while the alkyl groups are compatible with the D2EHPA tails.
Polar Protic (Alcohols)	Methanol, Ethanol, Isopropanol (IPA)	Moderate to High	Solubility is expected, but the behavior is complex. The solvent can solvate both the polar head and non-polar tails. However, as strong H-bond donors/acceptors, they can disrupt D2EHPA dimerization, potentially altering solution properties. [10]

Part 3: Experimental Protocol for Solubility Determination

Trustworthiness through Methodology: Due to the lack of a centralized database for quantitative solubility, experimental determination is often necessary. The following protocol describes a self-validating isothermal equilibrium method, a standard and reliable approach for generating accurate solubility data.

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Causality of Experimental Choice: The isothermal equilibrium method is chosen because it ensures that the system has reached a true thermodynamic equilibrium, meaning the measured concentration represents the maximum amount of solute that can dissolve at a given temperature. This avoids inaccuracies from analyzing unsaturated or supersaturated solutions.

Workflow for Solubility Determination

Caption: Experimental workflow for the isothermal equilibrium method of solubility determination.

Step-by-Step Protocol

- Materials and Reagents:
  - Di(2-ethylhexyl) phosphoric acid (D2EHPA), >95% purity
  - Selected organic solvent, analytical grade
  - Glass vials or flasks with airtight seals (e.g., screw caps with PTFE liners)
  - Thermostatic shaker bath or incubator
  - Syringes and syringe filters (0.22 or 0.45 µm, PTFE or other solvent-compatible material)
  - Analytical balance
  - Volumetric flasks and pipettes
- Procedure:
  1. Preparation of Slurry: Add an excess amount of D2EHPA to a known volume or mass of the chosen organic solvent in a glass vial. "Excess" means adding enough solute so that a solid or separate liquid phase of D2EHPA remains visible after equilibration. This ensures the solution is saturated.
  2. Equilibration: Seal the vials tightly and place them in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). Allow the mixtures to shake for a sufficient period to

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reach equilibrium. A minimum of 24 hours is recommended, though 48-72 hours is preferable to ensure complete equilibrium.

3. Phase Separation: After equilibration, stop the shaking and allow the vials to rest in the temperature-controlled bath for at least 12-24 hours. This allows the undissolved D2EHPA to settle, leaving a clear, saturated supernatant.

4. Sampling: Carefully withdraw a precise volume (e.g., 1.00 mL) of the clear supernatant using a syringe. Immediately attach a syringe filter and dispense the filtered solution into a pre-weighed volumetric flask. This step is critical to remove any suspended micro-particles of undissolved solute.

5. Quantification:

    - Reweigh the volumetric flask to determine the mass of the sampled solution. This allows for the calculation of density and conversion between mass- and volume-based solubility units.

    - Dilute the sample to a known volume with a suitable solvent.

    - Analyze the concentration of D2EHPA in the diluted sample. Several analytical methods can be employed:

        - Titration: For non-acidic/basic solvents, a simple acid-base titration with standardized NaOH can determine the concentration of the acidic phosphate.

        - ICP-OES/MS: Inductively Coupled Plasma can be used to accurately measure the phosphorus concentration, from which the D2EHPA concentration can be calculated. [11] This is a highly robust and common method in metallurgical applications.

        - Chromatography (GC/HPLC): Gas or Liquid Chromatography can also be used, though derivatization may be required for GC analysis.[12]

- Calculation:

    - From the analyzed concentration and the dilution factor, calculate the concentration of D2EHPA in the original saturated supernatant.

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- Express solubility in desired units, such as g/100 mL, g/kg of solvent, or mol/L.

Part 4: Key Factors Influencing Solubility

The solubility of D2EHPA is not a static value; it is influenced by several environmental and compositional factors.

- Temperature: For most solid-in-liquid systems, solubility increases with temperature. While D2EHPA is a liquid, this general trend often holds. In process chemistry, temperature can be adjusted to either enhance dissolution or induce precipitation. The extracting power of D2EHPA is known to be temperature-sensitive.[2]

- Solvent Purity and Presence of Water: Small amounts of water or other impurities in the organic solvent can significantly alter D2EHPA's solubility. Water can interact with the polar phosphate head, potentially disrupting the dimer structure and affecting phase behavior.

- Presence of Metals and pH of Aqueous Phase: In solvent extraction applications, D2EHPA is in contact with an aqueous phase. The solubility of D2EHPA in the organic diluent can be influenced by the pH and ionic strength of the aqueous phase.[1] At high pH, the acidic proton is lost, forming a phosphate anion that has a higher tendency to partition into the aqueous phase, representing a loss of extractant.[1] Conversely, the formation of neutral metal-D2EHPA complexes in the organic phase is the very basis of its function as an extractant.[2]

Conclusion

Di(2-ethylhexyl) phosphoric acid (D2EHPA) exhibits high solubility in a broad range of common non-polar and polar aprotic organic solvents, a characteristic driven by its large, non-polar 2-ethylhexyl groups. Its behavior is significantly influenced by its tendency to form hydrogen-bonded dimers in non-polar environments. While comprehensive quantitative solubility data is not readily available in the public domain, the principles of "like dissolves like" provide a strong predictive framework. For applications requiring precise solubility values, the isothermal equilibrium method detailed in this guide offers a robust and reliable pathway for experimental determination. A thorough understanding of D2EHPA's solubility and the factors that influence it is essential for the effective design, optimization, and control of processes in hydrometallurgy, chemical synthesis, and materials science.

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